

Application Notes and Protocols: Aqueous Solubility of Dimethoxanate Hydrochloride

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Compound of Interest

Compound Name: *Dimethoxanate*

Cat. No.: *B1203018*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethoxanate hydrochloride is a phenothiazine derivative that has been investigated for its antitussive properties.[1] Understanding its aqueous solubility is a critical first step in the development of oral dosage forms and in vitro biological assays. Aqueous solubility influences a drug's dissolution rate, bioavailability, and overall therapeutic efficacy. This document provides detailed protocols for determining the aqueous solubility of **dimethoxanate** hydrochloride and serves as a guide for researchers in the pharmaceutical sciences.

Physicochemical Properties of Dimethoxanate Hydrochloride

A summary of the key physicochemical properties of **dimethoxanate** hydrochloride is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₃ ClN ₂ O ₃ S	PubChem[2]
Molecular Weight	394.9 g/mol	PubChem[2]
IUPAC Name	2-[2-(dimethylamino)ethoxy]ethyl phenothiazine-10-carboxylate;hydrochloride	PubChem[2]
Synonyms	Dimethoxanate HCl, Tussizid, Perlatos, Catrane	PubChem[2]

Aqueous Solubility of Dimethoxanate Hydrochloride

The aqueous solubility of **dimethoxanate** hydrochloride has not been extensively reported in publicly available literature. Therefore, experimental determination is necessary. The following table is provided as a template to be populated with experimentally determined solubility data at various physiologically relevant pH values.

Aqueous Medium	pH	Temperature (°C)	Solubility (mg/mL)	Solubility (µg/mL)	Molar Solubility (mol/L)
Purified Water	~7.0	25 ± 2	To be determined	To be determined	To be determined
0.1 N HCl	1.2	37 ± 0.5	To be determined	To be determined	To be determined
Acetate Buffer	4.5	37 ± 0.5	To be determined	To be determined	To be determined
Phosphate Buffer	6.8	37 ± 0.5	To be determined	To be determined	To be determined
Phosphate Buffer	7.4	37 ± 0.5	To be determined	To be determined	To be determined

Experimental Protocols

The following protocols describe the determination of kinetic and thermodynamic aqueous solubility using the widely accepted shake-flask method.

Protocol 1: Determination of Kinetic Aqueous Solubility

This method is a rapid assessment of solubility, often used in early drug discovery.

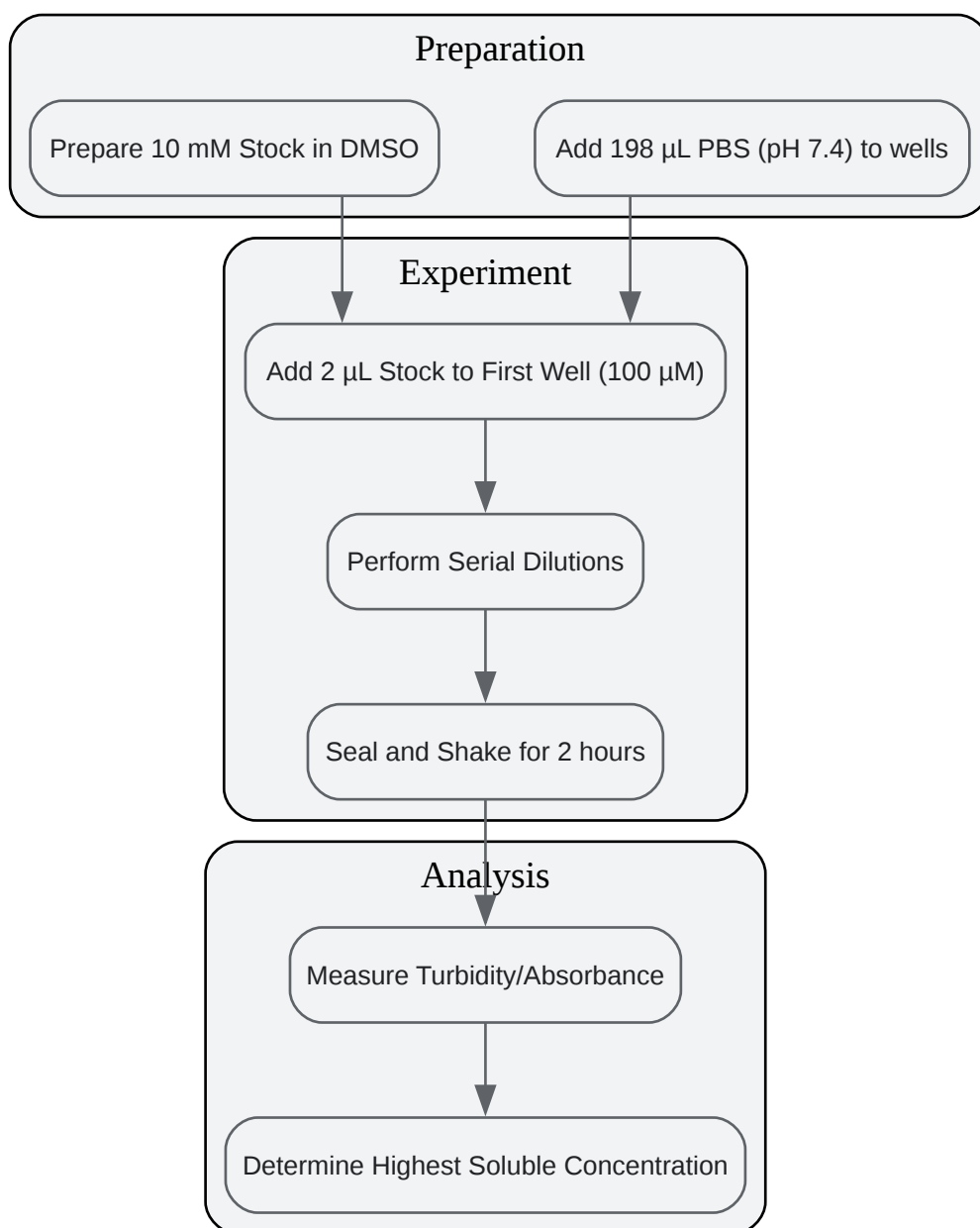
1. Materials:

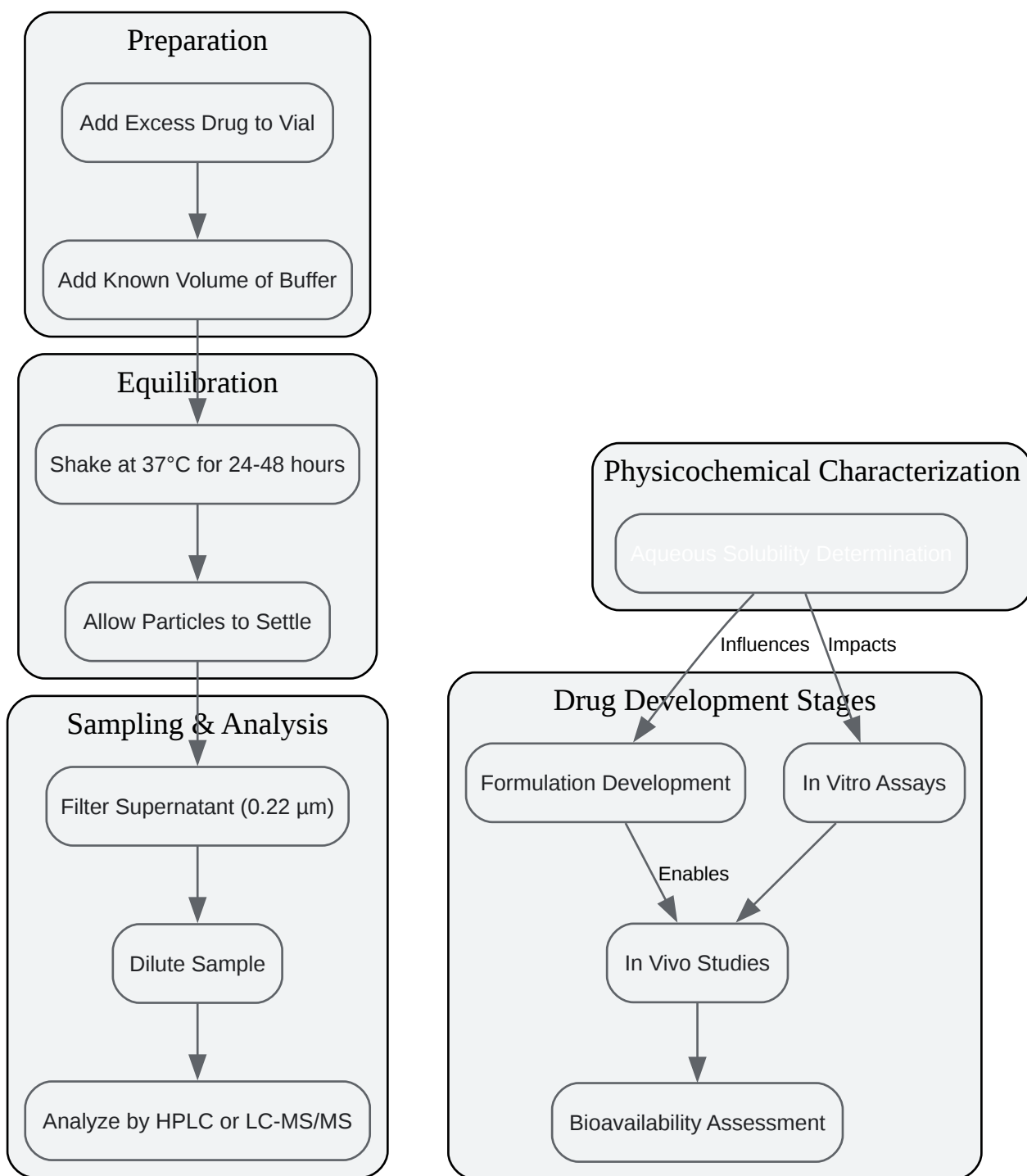
- **Dimethoxanate** hydrochloride
- Dimethyl sulfoxide (DMSO)
- Phosphate Buffered Saline (PBS), pH 7.4
- 96-well microplates
- Plate shaker
- Turbidimeter or plate reader capable of measuring absorbance at ~600-650 nm

2. Procedure:

- Prepare a 10 mM stock solution of **dimethoxanate** hydrochloride in DMSO.
- Add 198 μL of PBS (pH 7.4) to the wells of a 96-well microplate.
- Add 2 μL of the 10 mM **dimethoxanate** hydrochloride stock solution to the first well, resulting in a 100 μM solution.
- Perform serial dilutions across the plate.
- Seal the plate and shake at room temperature for 2 hours.
- Measure the turbidity of each well using a nephelometer or the absorbance at 620 nm with a plate reader.

- The highest concentration that does not show precipitation is reported as the kinetic solubility.





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References

- 1. Dimethoxanate - Wikipedia [en.wikipedia.org]
- 2. Dimethoxanate Hydrochloride | C₁₉H₂₃ClN₂O₃S | CID 10609 - PubChem [pubchem.ncbi.nlm.nih.gov]
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